

Benz(a)anthracene-d12: A Technical Guide for High-Precision Quantitative Analysis

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Compound of Interest

Compound Name: *Benz(a)anthracene-d12*

CAS No.: *1718-53-2*

Cat. No.: *B049388*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth technical overview of **Benz(a)anthracene-d12**, a critical tool in modern analytical chemistry. We will delve into its fundamental properties, its pivotal role as an internal standard in isotope dilution mass spectrometry, and practical guidance for its application in the quantitative analysis of polycyclic aromatic hydrocarbons (PAHs).

Core Properties of Benz(a)anthracene-d12

Benz(a)anthracene-d12 is a deuterated form of Benz(a)anthracene, a polycyclic aromatic hydrocarbon (PAH) formed from the incomplete combustion of organic matter.^[1] The replacement of hydrogen atoms with their heavier isotope, deuterium, renders it an ideal internal standard for quantitative analysis, particularly in chromatographic and mass spectrometric methods.^{[2][3]}

Property	Value	Source(s)
CAS Number	1718-53-2	[4][5][6]
Molecular Formula	C ₁₈ D ₁₂	[3][5]
Molecular Weight	~240.36 g/mol	[2][3][5]
Synonyms	Tetraphene-d12, 1,2-Benzanthracene-d12	[5]
Appearance	Colorless leaflets or plates, or coarse gold powder with a greenish-yellow fluorescence.	[7]

The Principle of Isotope Dilution Mass Spectrometry (IDMS)

The use of **Benz(a)anthracene-d12** as an internal standard is a cornerstone of isotope dilution mass spectrometry (IDMS), a powerful technique for highly accurate and precise quantification. [3][4] This method is particularly valuable when analyzing complex matrices where analyte loss during sample preparation is a significant concern.

The core principle of IDMS lies in the addition of a known amount of an isotopically labeled standard (in this case, **Benz(a)anthracene-d12**) to the sample at the very beginning of the analytical workflow.[8] Because the deuterated standard is chemically and physically almost identical to the native (non-labeled) analyte, it experiences the same losses during extraction, cleanup, and instrumental analysis.[8]

Mass spectrometry can readily distinguish between the native analyte and the deuterated standard due to their mass difference.[8] By measuring the ratio of the native analyte to the isotopically labeled internal standard in the final extract, the initial concentration of the analyte in the sample can be accurately calculated, effectively correcting for any procedural variations. [4]

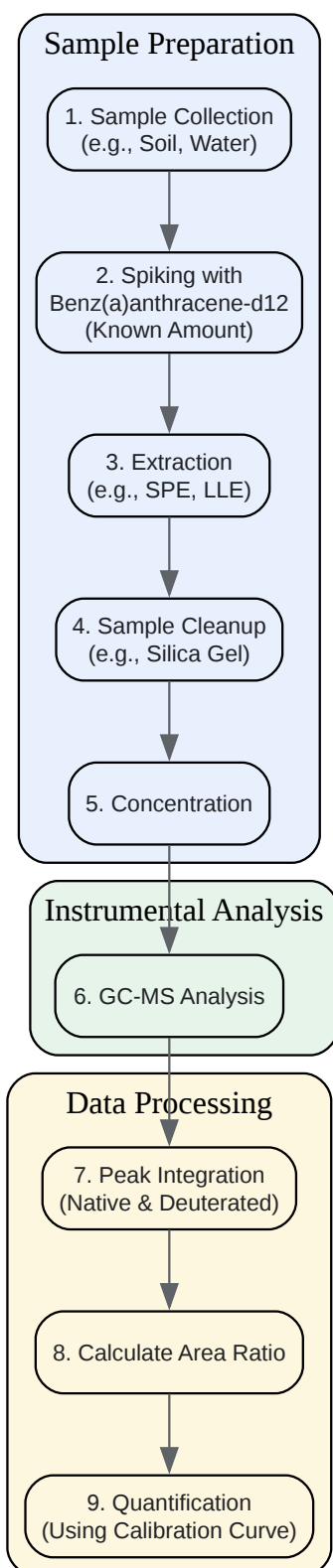
Application in Polycyclic Aromatic Hydrocarbon (PAH) Analysis

Benz(a)anthracene is one of several PAHs classified as a potential human carcinogen by the U.S. Environmental Protection Agency (EPA).[6] Consequently, its accurate quantification in environmental samples (such as soil, water, and air) and in various consumer products is of paramount importance for human health and environmental monitoring.[9]

Deuterated PAHs, including **Benz(a)anthracene-d12**, are commonly used as internal standards in EPA methods for PAH analysis, such as those based on gas chromatography-mass spectrometry (GC-MS).[10][11][12] The use of these standards enhances the reliability and comparability of data across different laboratories and studies.

Experimental Workflow for PAH Analysis using **Benz(a)anthracene-d12**

The following diagram illustrates a typical workflow for the analysis of PAHs in an environmental sample using **Benz(a)anthracene-d12** as an internal standard.



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Caption: Workflow for PAH analysis using a deuterated internal standard.

Experimental Protocol: Preparation of a Benz(a)anthracene-d12 Standard Solution

The following is a general protocol for the preparation of a stock and working standard solution of **Benz(a)anthracene-d12**. Always consult the Certificate of Analysis for lot-specific purity and follow your laboratory's safety protocols.

Materials:

- **Benz(a)anthracene-d12** (neat solid)
- High-purity solvent (e.g., acetone:hexane (50:50, v/v))[\[13\]](#)
- Class A volumetric flasks (e.g., 10 mL, 20 mL)[\[13\]](#)
- Analytical balance
- Membrane filter (0.22 µm, Nylon)[\[13\]](#)

Procedure:

2.5. Internal Standard Stock Solution Preparation:[\[13\]](#)

- Accurately weigh approximately 10 mg of **Benz(a)anthracene-d12** into a 10-mL volumetric flask.
- Dissolve the solid in the acetone:hexane (50:50, v/v) solution.
- Dilute to the mark with the same solvent. This will be your internal standard stock solution.
- Store the stock solution in a refrigerator and protect it from light.

2.6. Working Internal Standard Solution Preparation:[\[13\]](#)

- When ready to use, allow the stock solution to come to room temperature.
- Perform a serial dilution of the stock solution with the acetone:hexane (50:50, v/v) solution to achieve the desired final concentration for spiking into your samples and calibration

standards (e.g., 200 ng/mL).

The Importance of Isotopic Purity

The accuracy of the IDMS method is directly dependent on the isotopic purity of the deuterated standard.^[14] High isotopic purity (typically >98 atom % D) is crucial to ensure that the contribution of any unlabeled analyte in the standard is negligible and does not interfere with the quantification of the native analyte in the sample.^[14] Always refer to the supplier's Certificate of Analysis for the specific isotopic enrichment of the lot you are using.

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